

Application Notes and Protocols for Boc-Pyrrolidine-PEG2-COOH Conjugation

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Compound of Interest

Compound Name: Boc-Pyrrolidine-PEG2-COOH

Cat. No.: B11929086

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Introduction

Boc-Pyrrolidine-PEG2-COOH is a heterobifunctional linker molecule integral to the synthesis of complex bioconjugates, most notably Proteolysis Targeting Chimeras (PROTACs). This linker features three key components:

- A pyrrolidine ring protected with a tert-butyloxycarbonyl (Boc) group, which, upon deprotection, provides a secondary amine for further conjugation.
- A short, hydrophilic di-ethylene glycol (PEG2) spacer that enhances solubility and provides appropriate spatial orientation between conjugated molecules.
- A terminal carboxylic acid (COOH) group, which can be activated for conjugation to primary amines on target molecules.

The strategic combination of these elements allows for a stepwise and controlled approach to the synthesis of bivalent molecules. This document provides detailed protocols for the conjugation of the carboxylic acid moiety of **Boc-Pyrrolidine-PEG2-COOH** to amine-containing molecules and the subsequent deprotection of the Boc group to enable further functionalization.

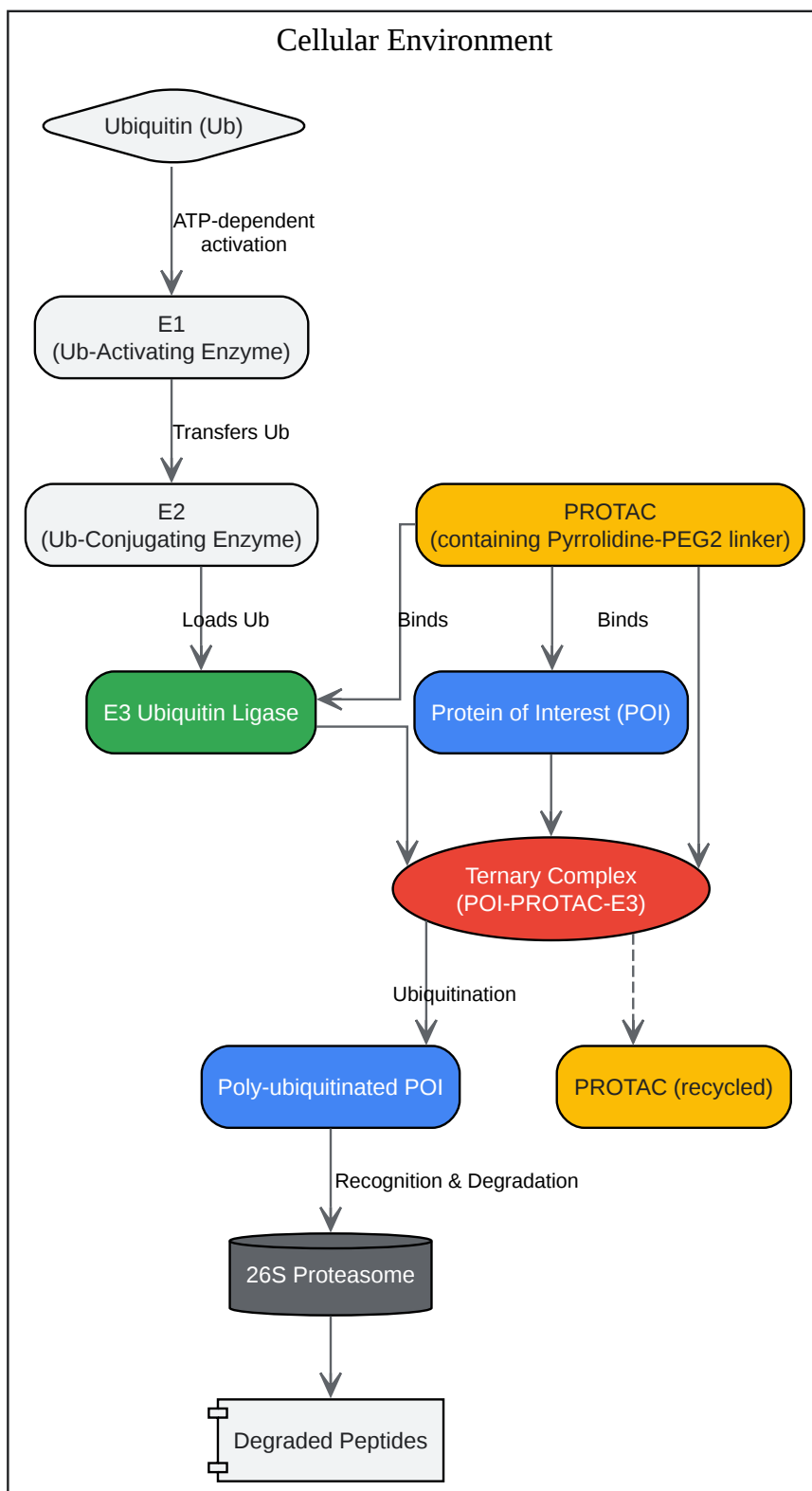
Application in PROTAC Development

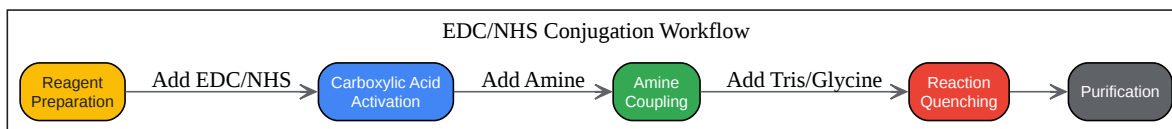
PROTACs are an emerging therapeutic modality designed to hijack the body's natural protein disposal system, the Ubiquitin-Proteasome System (UPS), to selectively degrade proteins of interest (POIs). A PROTAC molecule typically consists of a ligand that binds to the POI and another ligand that recruits an E3 ubiquitin ligase, connected by a linker. The **Boc-Pyrrolidine-PEG2-COOH** is a commonly employed building block for these linkers.

The general mechanism of action for a PROTAC synthesized using this linker is as follows:

- The PROTAC molecule simultaneously binds to the POI and an E3 ubiquitin ligase, forming a ternary complex.
- The proximity induced by the PROTAC allows the E3 ligase to transfer ubiquitin molecules to the POI.
- The poly-ubiquitinated POI is then recognized and degraded by the proteasome.

Ubiquitin-Proteasome Signaling Pathway





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